

Atrazine-2-Hydroxy: A Comprehensive Toxicological Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Atrazine-2-ethoxy

CAS No.: 126919-71-9

Cat. No.: B177272

[Get Quote](#)

Executive Summary

Atrazine, a widely utilized herbicide, undergoes significant metabolic transformation in the environment and biological systems. A primary and critical metabolite in this process is Atrazine-2-hydroxy (CAS 2163-68-0), formed through the hydrolytic dechlorination of the parent compound.^[1] Unlike atrazine, which exhibits notable phytotoxicity by inhibiting photosynthesis, Atrazine-2-hydroxy is considered a non-herbicidal derivative.^{[1][2]} However, its prevalence as a transformation product necessitates a thorough understanding of its toxicological profile to accurately assess the overall environmental and human health risks associated with atrazine use. This guide provides an in-depth technical overview of the toxicokinetics, acute and chronic toxicity, genotoxicity, and endocrine-disrupting potential of Atrazine-2-hydroxy, supported by detailed experimental protocols and mechanistic insights.

Introduction: The Significance of a Metabolite

The environmental and biological fate of a parent compound is intrinsically linked to the activities of its metabolites. In the case of atrazine, the formation of Atrazine-2-hydroxy represents a significant detoxification pathway in some plant species and a common

degradation route in soil and water.[2][3] Its distinct chemical structure, with a hydroxyl group replacing the chlorine atom on the triazine ring, results in a toxicological profile that differs markedly from atrazine and its chlorinated metabolites.[4] Notably, the World Health Organization (WHO) and other regulatory bodies evaluate hydroxyatrazine separately from atrazine and its chloro-s-triazine metabolites due to these differences in mode of action and toxicity.[5] This guide focuses specifically on the toxicological characteristics of Atrazine-2-hydroxy to provide a clear and nuanced understanding for risk assessment and further research.

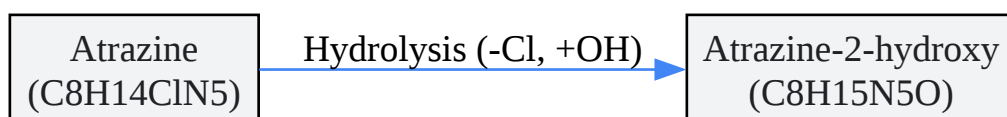
Metabolic Formation and Toxicokinetics

Atrazine-2-hydroxy is formed from atrazine through hydrolysis, a process that can be both abiotic and biotic.[3] In certain resistant plant species like corn, this conversion is an enzymatic detoxification mechanism.[2] In the environment, hydrolysis can occur in soil and water, influenced by factors such as pH.[3]

From a toxicokinetic perspective, the replacement of the chlorine atom with a hydroxyl group significantly alters the molecule's physicochemical properties, impacting its absorption, distribution, metabolism, and excretion (ADME) profile.

Metabolic Pathway: Atrazine to Atrazine-2-Hydroxy

The primary transformation pathway from atrazine to its hydroxylated metabolite is a direct hydrolysis reaction.



[Click to download full resolution via product page](#)

Caption: Formation of Atrazine-2-hydroxy from Atrazine via hydrolysis.

Toxicological Profile

The toxicological profile of Atrazine-2-hydroxy is characterized by low acute toxicity but identifies the kidney as the primary target organ in sub-chronic and chronic exposure

scenarios.

Acute Toxicity

Atrazine-2-hydroxy exhibits very low acute oral toxicity. In a study with Sprague-Dawley rats, a single oral gavage dose of 5050 mg/kg resulted in no deaths or clinical signs of toxicity over a 14-day observation period.[\[6\]](#) This establishes the oral LD50 in rats to be greater than 5050 mg/kg.[\[6\]](#)

Acute Toxicity Data for Atrazine-2-hydroxy	
Test	Result
Species	Rat (Sprague-Dawley)
Route	Oral (gavage)
LD50	> 5050 mg/kg [6]
Observations	No deaths or clinical signs of toxicity. [6]

Sub-chronic Toxicity

Repeated dose studies in both rats and dogs have identified the kidney as the principal target organ for Atrazine-2-hydroxy toxicity.[\[6\]](#)

In a 90-day study, rats and dogs administered Atrazine-2-hydroxy showed effects such as decreased body weight gain and food consumption at high doses.[\[6\]](#) More specifically, kidney effects were observed, including increased water consumption, increased urine volume, and elevated kidney weights, along with macroscopic and microscopic lesions.[\[6\]](#) The mechanism for this nephrotoxicity is attributed to the low solubility of Atrazine-2-hydroxy in water, leading to the formation of crystals in the kidneys and a subsequent inflammatory response.[\[6\]](#)

The No-Observed-Adverse-Effect Levels (NOAELs) from these studies are summarized below:

**Sub-chronic Toxicity of Atrazine-2-hydroxy
(90-day studies)**

Species	Rat
NOAEL	100 ppm (equivalent to 6.8 mg/kg/day)[6]
Basis for NOAEL	Kidney effects observed at 300 ppm[6]
Species	Dog
NOAEL	6.0 mg/kg/day[6]
Basis for NOAEL	Decreased body weight gain at 1500 ppm[6]

Chronic Toxicity and Carcinogenicity

A 24-month combined chronic toxicity and carcinogenicity study in Sprague-Dawley rats was conducted with dietary administration of Atrazine-2-hydroxy at levels of 0, 10, 25, 200, and 400 ppm.[6]

At the highest dose (400 ppm), there was reduced survival, decreased body weight gain, and lower food consumption.[6] The primary target organs were again the kidney and urinary bladder, with clinical chemistry changes, altered urinary parameters, increased kidney weights, and microscopic findings in both organs.[6] Some of these effects were also noted in the 200 ppm group.[6] Importantly, there was no treatment-related increase in the incidence of any neoplasms, leading to the conclusion that Atrazine-2-hydroxy was not carcinogenic in the rat at or above the maximum tolerated dose.[6]

The NOAEL for non-cancer endpoints in this chronic study was determined to be 10 ppm, which is equivalent to a mean daily intake of 0.43 mg/kg/day.[6]

Developmental and Reproductive Toxicity

A developmental toxicity study in rats, with oral administration of Atrazine-2-hydroxy at doses of 0, 5, 25, or 125 mg/kg/day during gestation days 6 to 15, showed no teratogenic effects.[6][7] At the highest, maternally toxic dose of 125 mg/kg/day (evidenced by reduced maternal body weight gain and food consumption), secondary effects on fetal development, such as slightly

decreased fetal body weight and an increased incidence of incompletely ossified bones, were observed.[6][7] The maternal and fetal NOAEL in this study was 25 mg/kg/day.[6][7]

Furthermore, studies evaluating pubertal development in rats found no significant delays with Atrazine-2-hydroxy exposure.[6]

Genotoxicity

While the parent compound atrazine has been the subject of numerous genotoxicity studies with some conflicting results, its commercial formulations containing adjuvants have shown a greater potential for DNA damage than the active ingredient alone.[8][9] Atrazine itself did not appear to be genotoxic or induce apoptosis or necrosis in human lymphocytes in vitro.[8]

Atrazine-2-hydroxy has been excluded by the U.S. EPA from the chlorotriazine common mechanism group (which is based on neuroendocrine-related toxicity) due to a lack of mammary tumor induction and no evidence of such toxicity.[4] While direct, comprehensive genotoxicity data for Atrazine-2-hydroxy from standard assays like the Ames test or in vitro micronucleus test are not readily available in the reviewed literature, its overall toxicological profile suggests a non-genotoxic mechanism of toxicity, primarily related to its physicochemical properties causing kidney damage at high doses.[6]

Endocrine Disruption Potential

Atrazine is a known endocrine disruptor, with mechanisms including the inhibition of cAMP-specific phosphodiesterase-4, leading to alterations in hormone production.[4][10] Studies have linked atrazine exposure to the activation of genes involved in hormone signaling and steroid synthesis in human cells.[11][12]

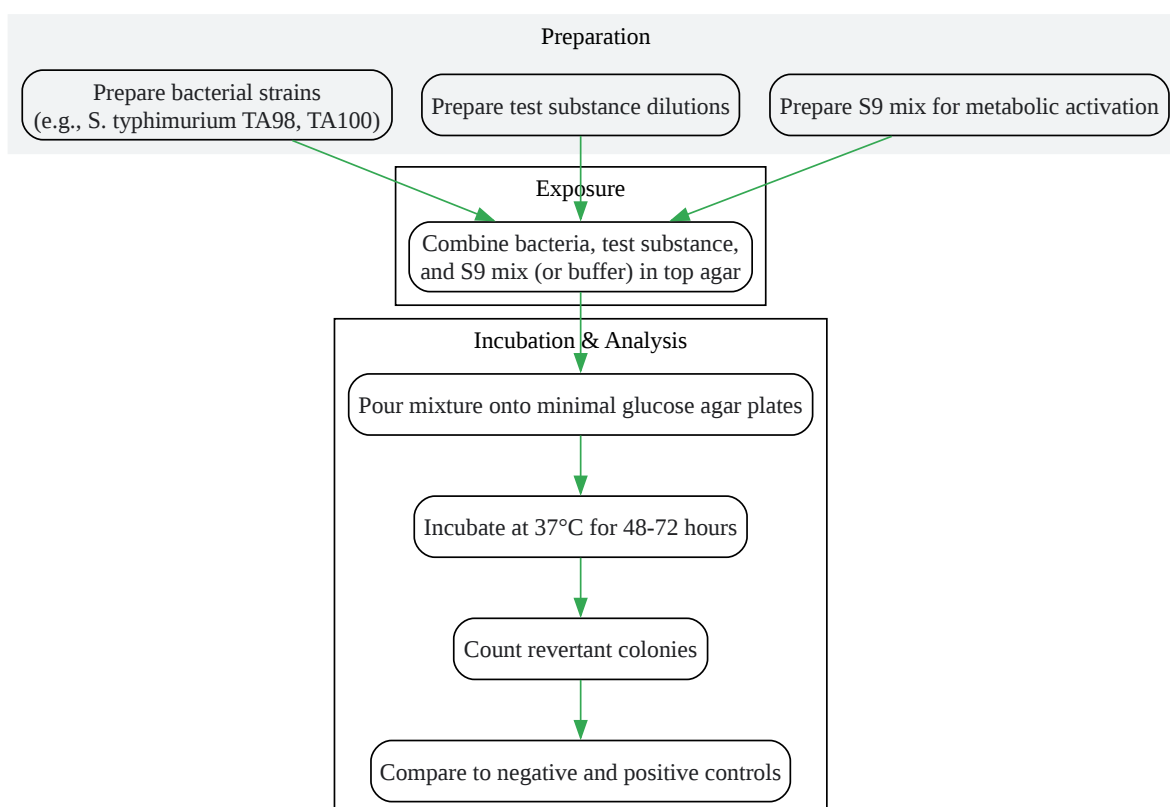
In contrast, the endocrine-disrupting potential of Atrazine-2-hydroxy appears to be significantly lower. Studies have shown that it does not cause significant delays in pubertal development in rats, an endpoint sensitive to endocrine disruption.[6] This further supports the distinct toxicological profile of the hydroxylated metabolite compared to its chlorinated parent compound.

Experimental Protocols for Toxicological Assessment

The following are standardized, step-by-step methodologies for key genotoxicity assays, based on OECD guidelines, which are critical for evaluating the safety of chemical compounds like Atrazine-2-hydroxy.

Bacterial Reverse Mutation Test (Ames Test) - OECD 471

This test evaluates the potential of a substance to induce gene mutations in bacteria.



[Click to download full resolution via product page](#)

Caption: Workflow for the Bacterial Reverse Mutation (Ames) Test.

Methodology:

- Strain Preparation: Use several strains of *Salmonella typhimurium* and/or *Escherichia coli* with known mutations in amino acid synthesis genes (e.g., histidine).[\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Metabolic Activation: Conduct the assay both with and without a metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.[\[13\]](#)[\[14\]](#)
- Exposure: Mix the bacterial culture with the test substance at various concentrations and the S9 mix (or buffer) in molten top agar.[\[16\]](#)
- Plating: Pour this mixture onto the surface of a minimal agar plate, which lacks the specific amino acid the bacteria cannot synthesize.[\[2\]](#)[\[13\]](#)
- Incubation: Incubate the plates at 37°C for 48-72 hours.[\[2\]](#)
- Scoring: Count the number of revertant colonies (colonies that have mutated back to being able to synthesize the required amino acid).[\[14\]](#) A significant, dose-dependent increase in revertant colonies compared to the negative control indicates a mutagenic potential.[\[2\]](#)

In Vitro Mammalian Cell Micronucleus Test - OECD 487

This assay detects chromosomal damage by identifying micronuclei in cultured mammalian cells.

Methodology:

- Cell Culture: Use appropriate mammalian cells, such as human peripheral blood lymphocytes or established cell lines (e.g., CHO, TK6).[\[17\]](#)
- Exposure: Treat the cell cultures with at least three concentrations of the test substance, along with negative and positive controls.[\[17\]](#) The exposure is typically for a short period (3-6 hours) with and without S9 metabolic activation, and for a longer period (e.g., 1.5-2 normal cell cycles) without S9.[\[17\]](#)

- **Cytokinesis Block:** Add Cytochalasin B to the culture medium. This inhibits cytokinesis (the final step of cell division), resulting in binucleated cells that have completed one round of mitosis.[3][18][19] This ensures that only cells that have divided are scored.[3][18]
- **Harvesting and Staining:** Harvest the cells, fix them, and stain the cytoplasm and nuclei with appropriate fluorescent dyes.
- **Scoring:** Using a fluorescence microscope, score at least 2000 binucleated cells per concentration for the presence of micronuclei (small, separate nuclei in the cytoplasm).[3][17]
- **Analysis:** A statistically significant, dose-dependent increase in the frequency of micronucleated cells indicates clastogenic (chromosome breaking) or aneugenic (whole chromosome loss) activity.[17]

Conclusion and Future Directions

The toxicological profile of Atrazine-2-hydroxy is substantially different from its parent compound, atrazine. It exhibits low acute toxicity and is not carcinogenic in long-term studies with rats.[6] The primary toxicological concern is nephrotoxicity, observed at high doses in sub-chronic and chronic studies, which is mechanistically linked to its low water solubility and subsequent crystal formation in the kidneys.[6] Developmental toxicity is only observed at maternally toxic doses, and it does not appear to share the endocrine-disrupting properties of atrazine.[6][7]

For drug development professionals, the case of Atrazine-2-hydroxy underscores the critical importance of evaluating major metabolites independently, as their toxicological profiles can diverge significantly from the parent drug or chemical. For researchers, while the overall toxicity of Atrazine-2-hydroxy appears low, further investigation into its potential for subtle renal effects at environmentally relevant concentrations and a definitive assessment of its genotoxic potential using a standard battery of tests would provide a more complete picture for human health risk assessment.

References

- Charles River Laboratories. Mammalian Cell In Vitro Micronucleus Assay. [\[Link\]](#)

- Eurofins Australia. The Ames Test or Bacterial Reverse Mutation Test. [\[Link\]](#)
- Fenech, M. (2000). The in vitro micronucleus technique. Mutation Research/Fundamental and Molecular Mechanisms of Mutagenesis, 455(1-2), 81-95. [\[Link\]](#)
- Kovarich, S., et al. (2023). Adapting the in vitro micronucleus assay (OECD Test Guideline No. 487) for testing of manufactured nanomaterials: recommendations for best practices. Nanotoxicology, 17(1), 1-26. [\[Link\]](#)
- Microbe Notes. (2022). Ames Test – Introduction, Principle, Procedure, Uses and Result Interpretation. [\[Link\]](#)
- National Toxicology Program. OECD Test Guideline 425: Acute Oral Toxicity: Up-and-Down Procedure. [\[Link\]](#)
- Nelson Labs. Bacterial Reverse Mutation Assay (Ames Test) GLP Report. [\[Link\]](#)
- OECD. (2001). OECD Guideline for the Testing of Chemicals 420: Acute Oral Toxicity - Fixed Dose Procedure. [\[Link\]](#)
- OECD. Guidelines for the Testing of Chemicals, Section 4. [\[Link\]](#)
- RE-Place. In vitro mammalian cell micronucleus test. [\[Link\]](#)
- Regulations.gov. 1.0 TOXICITY PROFILE OF HYDROXYATRAZINE. [\[Link\]](#)
- Regulations.gov. Triazine Cumulative Human Health Risk Assessment. [\[Link\]](#)
- Shim, I. K., et al. (2008). The herbicide atrazine activates endocrine gene networks via non-steroidal NR5A nuclear receptors in fish and mammalian cells. PLoS ONE, 3(5), e2117. [\[Link\]](#)
- Stoker, T. E., et al. (2013). Developmental toxicity studies with atrazine and its major metabolites in rats and rabbits. Birth Defects Research Part B: Developmental and Reproductive Toxicology, 98(5), 428-435. [\[Link\]](#)
- Wikipedia. OECD Guidelines for the Testing of Chemicals. [\[Link\]](#)

- Zeljezic, D., et al. (2006). Evaluation of DNA damage induced by atrazine and atrazine-based herbicide in human lymphocytes in vitro using a comet and DNA diffusion assay. *Toxicology in Vitro*, 20(6), 917-925. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. microbiologyinfo.com [microbiologyinfo.com]
- 3. [Frontiers | In vitro micronucleus assay: Method for assessment of nanomaterials using cytochalasin B](http://frontiersin.org) [frontiersin.org]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. [OECD Guidelines for the Testing of Chemicals - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. [Developmental toxicity studies with atrazine and its major metabolites in rats and rabbits - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 8. [Mutagenic and genotoxic assessment of atrazine-based herbicide to freshwater fish Channa punctatus \(Bloch\) using micronucleus test and single cell gel electrophoresis - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- 9. [Atrazine Fact Sheet](http://npic.orst.edu) [npic.orst.edu]
- 10. [Atrazine Acts as an Endocrine Disrupter by Inhibiting cAMP-specific Phosphodiesterase-4 - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 11. beyondpesticides.org [beyondpesticides.org]
- 12. [Archive: Common herbicide disrupts human hormone activity in cell studies | UC San Francisco](http://ucsf.edu) [ucsf.edu]
- 13. [Ames Test Protocol | AAT Bioquest](http://aatbio.com) [aatbio.com]
- 14. enamine.net [enamine.net]
- 15. [The Ames Test or Bacterial Reverse Mutation Test - Eurofins Scientific](http://eurofins.com.au) [eurofins.com.au]

- [16. bulldog-bio.com \[bulldog-bio.com\]](#)
- [17. criver.com \[criver.com\]](#)
- [18. In vitro mammalian cell micronucleus test | RE-Place \[re-place.be\]](#)
- [19. crpr-su.se \[crpr-su.se\]](#)
- To cite this document: BenchChem. [Atrazine-2-Hydroxy: A Comprehensive Toxicological Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b177272/docs#atrazine-2-hydroxy-a-comprehensive-toxicological-profile\]](https://www.benchchem.com/product/b177272/docs#atrazine-2-hydroxy-a-comprehensive-toxicological-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

